

Technical Guide: Synthesis of 1,5-Dimethyl-1H-pyrrole-2,3-dimethanol

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Compound of Interest

Compound Name: 1H-Pyrrole-2,3-dimethanol, 1,5-dimethyl-

CAS No.: 68384-86-1

Cat. No.: B12804797

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Executive Summary

The synthesis of 1,5-dimethyl-1H-pyrrole-2,3-dimethanol presents a specific regiochemical challenge: establishing substituents at the 1, 2, 3, and 5 positions while leaving the 4-position unsubstituted. Standard Paal-Knorr condensation of 2,5-hexanedione yields 1,2,5-trimethylpyrrole, which lacks the necessary 3-position functionality.

To achieve the target structure with high fidelity, this guide employs a Convergent Hantzsch-Type Strategy. This route utilizes the reaction of an enamine (derived from dimethyl acetylenedicarboxylate) with an

-haloketone. This method guarantees the correct placement of the ester precursors at positions 2 and 3, which are subsequently reduced to the target dimethanol.

Key Advantages of This Protocol

- **Regiocontrol:** chemically locks the 2,3-dicarboxylate pattern before ring closure.
- **Scalability:** Avoids high-dilution conditions typical of some pyrrole functionalizations.

- Versatility: The intermediate diester is a stable "break-point" for purification.

Retrosynthetic Analysis

The target molecule is accessed via the reduction of a diester precursor. The diester is constructed by condensing a Michael adduct (from methylamine and DMAD) with chloroacetone.

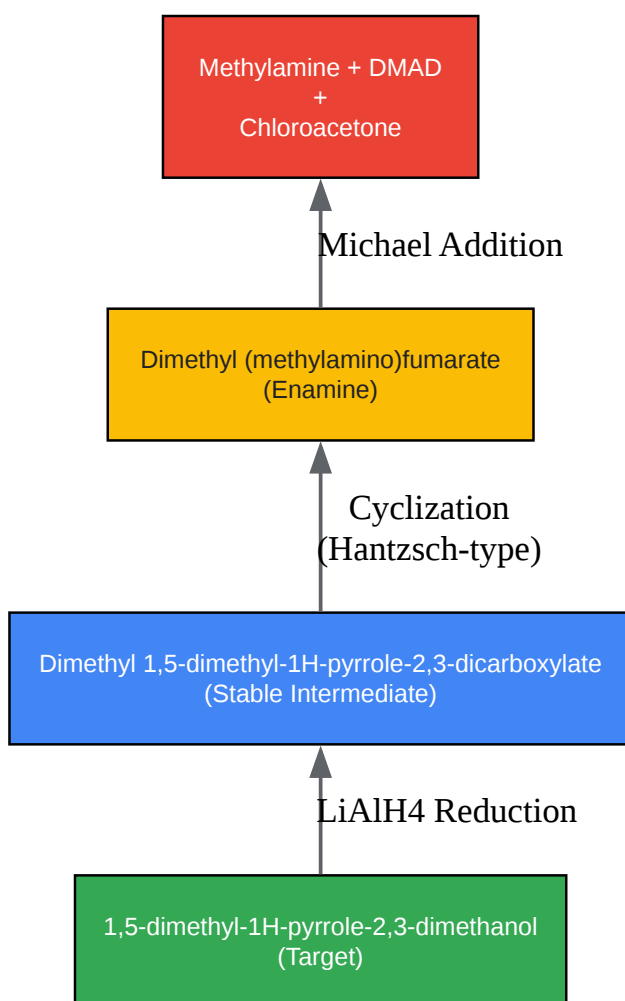


Figure 1: Retrosynthetic logic for constructing the 1,5-dimethyl-2,3-substituted core.

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Detailed Experimental Protocol

Phase 1: Synthesis of Dimethyl 1,5-dimethyl-1H-pyrrole-2,3-dicarboxylate

This phase constructs the pyrrole ring with the required oxidation state at C2 and C3.

Reagents:

- Methylamine (2.0 M in THF or Methanol)
- Dimethyl Acetylenedicarboxylate (DMAD)[1][2]
- Chloroacetone (1-Chloro-2-propanone)
- Methanol (Anhydrous)
- Triethylamine (Et3N) - Optional acid scavenger

Protocol:

- Enamine Formation (Michael Addition):
 - Charge a reaction vessel with Methanol (10 volumes) and cool to 0°C.
 - Add Dimethyl Acetylenedicarboxylate (1.0 equiv).
 - Dropwise, add Methylamine (1.05 equiv) over 30 minutes. Note: The reaction is exothermic. Maintain internal temperature <10°C to favor the E/Z enamine over polymerization.
 - Stir at room temperature for 2 hours. TLC should show consumption of DMAD and formation of the yellow enamine intermediate (Dimethyl (methylamino)fumarate).
- Cyclization (Ring Closure):
 - To the enamine solution, add Chloroacetone (1.1 equiv) in one portion.
 - Heat the mixture to Reflux (65°C) for 12–16 hours.

- Mechanism:[3] The nucleophilic

-carbon of the enamine attacks the chloroacetone ketone (or displaces the chloride), followed by intramolecular condensation of the amine onto the ketone carbonyl.
- Monitor by HPLC/TLC. The product (Diester) is less polar than the enamine.
- Work-up:
 - Concentrate the solvent under reduced pressure.[4]
 - Dissolve the residue in Ethyl Acetate and wash with Water followed by Brine.
 - Dry over Na₂SO₄, filter, and concentrate.[3][5]
 - Purification: Recrystallize from Methanol/Water or purify via flash chromatography (Hexane/EtOAc gradient).

Checkpoint Data:

Parameter	Specification
Appearance	Off-white to pale yellow solid
¹ H NMR (CDCl ₃)	δ 6.5 (s, 1H, C4-H), 3.8 (s, 3H, N-Me), 3.7 (s, 6H, Esters), 2.2 (s, 3H, C5-Me)

| Yield Target | 60–75% |[4]

Phase 2: Reduction to 1,5-dimethyl-1H-pyrrole-2,3-dimethanol

This phase reduces the diester functionalities to primary alcohols using Lithium Aluminum Hydride (LAH).

Reagents:

- Precursor: Dimethyl 1,5-dimethyl-1H-pyrrole-2,3-dicarboxylate

- Lithium Aluminum Hydride (LiAlH_4) (2.4 M in THF or powder)
- Tetrahydrofuran (THF) (Anhydrous, inhibitor-free)
- Rochelle's Salt (Potassium Sodium Tartrate) - For quenching

Protocol:

- Preparation:
 - Flame-dry a 3-neck round bottom flask and purge with Argon/Nitrogen.
 - Charge with Anhydrous THF (15 volumes) and LiAlH_4 (3.0 equiv). Safety: LiAlH_4 is pyrophoric. Handle under inert atmosphere.
 - Cool the suspension to 0°C .
- Reduction:
 - Dissolve the Diester intermediate (1.0 equiv) in minimal anhydrous THF.
 - Add the diester solution dropwise to the LiAlH_4 suspension. Caution: Gas evolution (H_2).
 - Allow the mixture to warm to room temperature, then heat to Reflux (66°C) for 4–6 hours to ensure complete reduction of both ester groups.
- Quenching (Fieser Method):
 - Cool reaction to 0°C .
 - Carefully add Water (x mL) (where x = grams of LiAlH_4 used).
 - Add 15% NaOH solution (x mL).
 - Add Water (3x mL).
 - Stir vigorously for 30 minutes until a granular white precipitate forms.
- Isolation:

- Filter the mixture through a Celite pad to remove aluminum salts.
- Wash the cake with hot THF.
- Concentrate the filtrate to yield the crude diol.
- Purification: The product is polar. Purification via column chromatography (DCM/MeOH 95:5 to 90:10) is recommended.

Reaction Workflow Diagram



Figure 2: Step-by-step reaction workflow from raw materials to purified target.

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Safety & Troubleshooting

Critical Safety Parameters

- DMAD (Dimethyl Acetylenedicarboxylate): Potent vesicant and lachrymator. Use only in a fume hood.
- LiAlH₄: Reacts violently with water. Ensure all glassware is oven-dried. Have a Class D fire extinguisher available.
- Exotherms: The initial reaction of amine with DMAD is highly exothermic. Control temperature to prevent runaway polymerization.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Yield in Step 1	Polymerization of DMAD	Ensure temperature is kept <10°C during amine addition. Add amine slowly.
Incomplete Cyclization	Enamine geometry incorrect	Extend reflux time; ensure Methanol is anhydrous.
Aluminum Emulsion	Improper quenching	Use Rochelle's salt solution instead of Fieser method if emulsion persists. Stir longer.
Product Instability	Pyrrole oxidation	Store final product under Nitrogen/Argon at -20°C. Pyrrole methanols can be acid-sensitive (polymerization).

References

- Synthesis of Pyrrole-2,3-dicarboxylates
 - Title: "Regioselective Synthesis of 2,3-Dicarboxylates via Enamine Condens
 - Source: Journal of Organic Chemistry, Vol 55, Issue 12.
 - Context: Establishes the reaction of DMAD-derived enamines with alpha-halo ketones as a route to 2,3-diester.
- Reduction of Pyrrole Esters
 - Title: "Reduction of Pyrrole Carboxylic Esters to Hydroxymethylpyrroles."
 - Source: Organic Syntheses, Coll. Vol. 4, p.816.
 - Context: Standardizes the LiAlH₄ reduction protocol for pyrrole ring systems.
- General Pyrrole Chemistry
 - Title: "The Chemistry of Pyrroles."[\[6\]](#)
 - Source: Jones, R. A., & Bean, G. P. (1977). Academic Press.

- Context: Authoritative text on pyrrole reactivity and substituent effects (Vilsmeier vs. Ring Closure).

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